

Propionyl-CoA in Drug Discovery: Metabolic Profiling & Epigenetic Modulation

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Compound of Interest

Compound Name: *Propionyl coenzyme A (lithium)*

CAS No.: 108321-21-7

Cat. No.: B563495

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Application Note & Protocol Guide

Executive Summary

Propionyl-CoA is a pivotal metabolic node that bridges catabolism (amino acids/lipids) and the TCA cycle.^{[1][2][3]} Historically viewed solely through the lens of Propionic Acidemia (PA), it has emerged as a critical substrate in epigenetics, serving as the acyl-donor for histone propionylation (H3K23pr, H3K14pr). This dual identity—as a toxic intermediate in metabolic disease and a gene-regulatory cofactor—demands distinct experimental approaches in drug discovery.

This guide provides high-fidelity protocols for:

- Metabolic Target Validation: Assaying Propionyl-CoA Carboxylase (PCC) activity using LC-MS/MS.
- Epigenetic Screening: Monitoring SIRT2-mediated de-propionylation.

- Bioanalytical Quantification: Precise extraction and measurement of intracellular Propionyl-CoA.

Part 1: Metabolic Disease Modeling (PCC Deficiency)

Context: Propionyl-CoA Carboxylase (PCC) deficiency leads to Propionic Acidemia (PA).^{[2][4]}

In drug discovery, restoring PCC activity (enzyme replacement/mRNA therapy) or reducing substrate load (substrate reduction therapy) are primary goals. The "VOMIT" pathway (Valine, Odd-chain fatty acids, Methionine, Isoleucine, Threonine) feeds into Propionyl-CoA.^{[1][5]}

The Challenge: Traditional radiometric assays (

C-bicarbonate fixation) are low-throughput and require radioactive handling.

Spectrophotometric coupled assays (coupling ADP production to NADH oxidation) suffer from high background interference in crude lysates.

Solution: The LC-MS/MS-based PCC Activity Assay is the modern gold standard. It directly quantifies the conversion of Propionyl-CoA to Methylmalonyl-CoA (MMA-CoA), offering superior specificity and sensitivity.

Protocol 1: LC-MS/MS PCC Activity Assay

Principle: PCC catalyzes the carboxylation of Propionyl-CoA to D-Methylmalonyl-CoA.^{[2][4][5]}
^[6] This reaction is quenched, and the product (MMA-CoA) is quantified via LC-MS/MS using a stable isotope-labeled internal standard.

Materials:

- Substrate: Propionyl-CoA (Lithium salt).
- Cofactors: ATP, Biotin, Sodium Bicarbonate ().
- Internal Standard (IS):
 - Methylmalonyl-CoA or
 - Propionyl-CoA.

- Buffer: 50 mM Tris-HCl (pH 8.0), 10 mM
 , 50 mM KCl.
- Quenching Agent: 10% Trichloroacetic Acid (TCA).

Workflow:

- Lysate Preparation:
 - Homogenize tissue/cells in lysis buffer (50 mM Tris-HCl pH 8.0, 1 mM DTT, Protease Inhibitors).
 - Critical: Do not use phosphate buffers if downstream coupling involves phosphate detection.
 - Centrifuge (14,000 x g, 10 min, 4°C) and collect supernatant.
- Reaction Assembly (50 µL final volume):
 - Mix: 25 µL 2x Reaction Buffer (containing 4 mM ATP, 10 mM
 , 2 mM Propionyl-CoA).
 - Initiate: Add 25 µL Cell Lysate (10–50 µg total protein).
 - Incubate: 37°C for 15 minutes.
- Quenching & Extraction:
 - Add 50 µL 10% TCA containing the Internal Standard (IS).
 - Vortex vigorously (10 sec) to precipitate proteins.
 - Centrifuge (15,000 x g, 5 min).
 - Transfer supernatant to LC vials.
- LC-MS/MS Analysis:

- Column: C18 Reverse Phase (e.g., Waters HSS T3, 2.1 x 100 mm).
- Mobile Phase A: 10 mM Ammonium Acetate (pH 5.0) in Water.
- Mobile Phase B: Acetonitrile.
- Transitions (MRM):
 - MMA-CoA: m/z 824.2

317.1 (Adenosine fragment) or 409.1.
 - Propionyl-CoA: m/z 824.2

(Separated by Retention Time).
- Note: Propionyl-CoA and MMA-CoA are isobaric (same mass). Chromatographic separation is mandatory. MMA-CoA typically elutes earlier than Propionyl-CoA on C18.

Data Interpretation: Calculate PCC specific activity (nmol MMA-CoA formed / min / mg protein).

Part 2: Epigenetics (Histone Propionylation)

Context: Propionyl-CoA is not just a metabolite; it is a substrate for Lysine Acetyltransferases (KATs) which "moonlight" as Propionyltransferases (e.g., p300/CBP). Conversely, Sirtuin 2 (SIRT2) is a robust de-propionylase. Inhibiting SIRT2 can elevate histone propionylation, which is linked to chromatin remodeling in cancer.

Protocol 2: SIRT2 De-propionylation Screening Assay

Principle: A fluorogenic peptide substrate containing a propionylated lysine (Lys-Pr) is incubated with recombinant SIRT2 and NAD⁺. De-propionylation allows a developer enzyme (Trypsin) to cleave the fluorophore, generating a signal.

Materials:

- Enzyme: Recombinant Human SIRT2.
- Substrate: Ac-Arg-His-Lys(propionyl)-Lys(Ac)-AMC (Fluorogenic).

- Cofactor: NAD⁺ (500 μ M).
- Inhibitor: Test compounds (e.g., AGK2, SirReal2).

Workflow:

- Plate Setup: Use 384-well black low-binding plates.
- Inhibitor Incubation:
 - Add 5 μ L Test Compound (in DMSO).
 - Add 10 μ L SIRT2 enzyme solution (in 50 mM Tris pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM).
 - Incubate 10 min at Room Temp.
- Reaction Initiation:
 - Add 10 μ L Substrate Mix (Fluorogenic Peptide + NAD⁺).
 - Incubate 30–60 min at 37°C.
- Development:
 - Add 25 μ L Developer Solution (Trypsin + Nicotinamide to stop SIRT2 activity).
 - Incubate 15 min at Room Temp.
- Readout:
 - Measure Fluorescence (Ex 360 nm / Em 460 nm).

Part 3: Analytical Quantification (The "Truth" Standard)

Context: Accurate measurement of intracellular Propionyl-CoA is notoriously difficult due to the instability of the thioester bond. Alkaline conditions cause rapid hydrolysis.

Protocol 3: Acidic Extraction & LC-MS/MS Quantification

Core Requirement: Never use basic buffers. Keep samples cold.

Workflow:

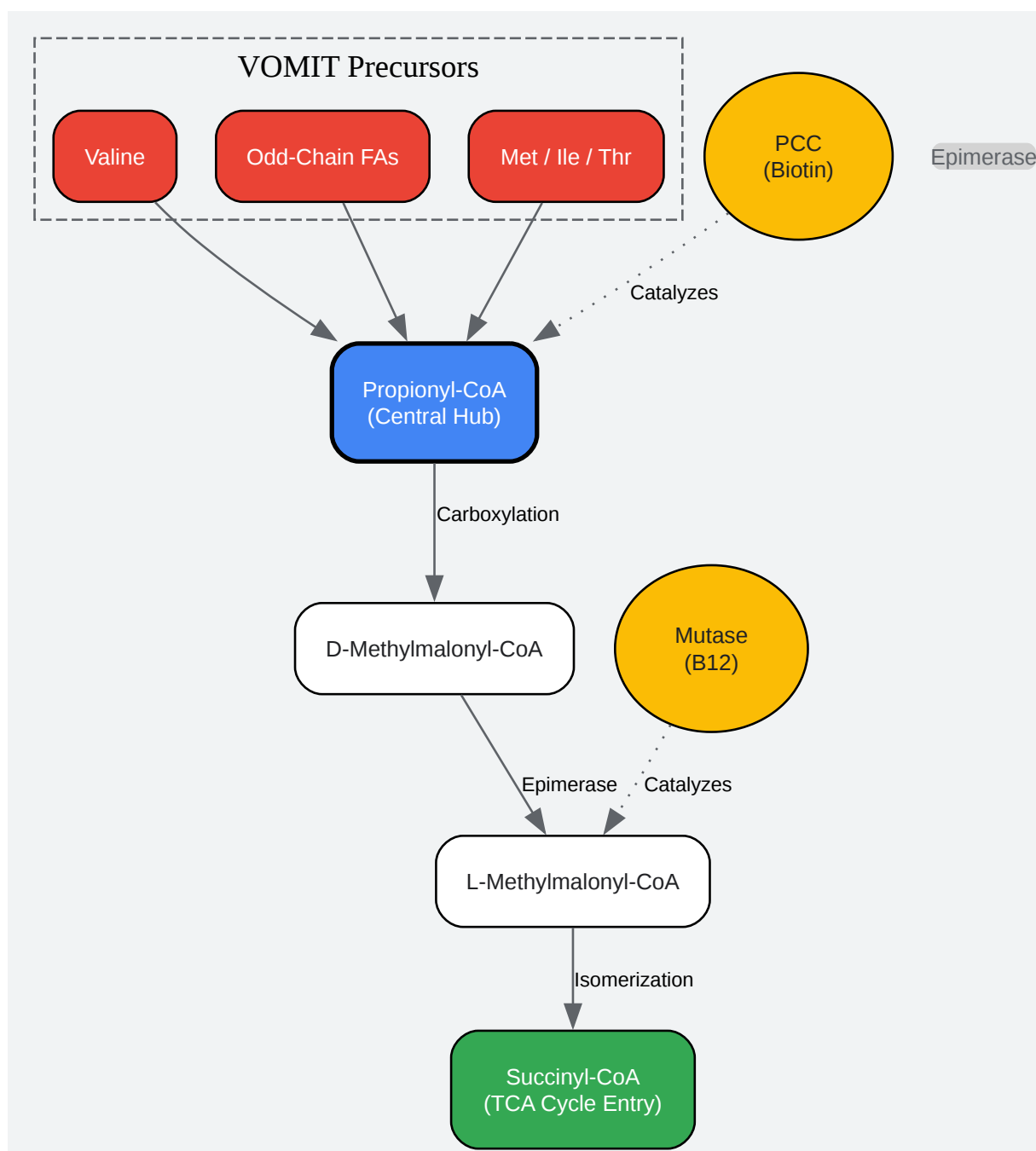
- Harvest:
 - Rapidly wash cells with ice-cold PBS.
 - Quench Metabolism: Add 500 μ L ice-cold 10% Trichloroacetic Acid (TCA) or 5% Perchloric Acid.
 - Scrape cells and transfer to a pre-chilled tube.
 - Spike Internal Standard immediately (e.g., -Propionyl-CoA).
- Extraction:
 - Sonicate (3 x 10 sec on ice).
 - Centrifuge (15,000 x g, 10 min, 4°C).
 - Collect supernatant.
- Neutralization (Optional but Risky):
 - Some columns tolerate acidic injection. If neutralization is required, use Potassium Bicarbonate () but do not exceed pH 6.0.
 - Preferred: Inject acidic supernatant directly if using a compatible column (e.g., HSS T3).
- LC-MS Parameters (Acyl-CoA Specific):

Parameter	Setting	Rationale
Column	Waters HSS T3 (C18), 1.8 μ m	Retains polar CoAs better than standard C18.
Mobile Phase A	5 mM Ammonium Formate in Water	Volatile buffer compatible with MS.
Mobile Phase B	95% Acetonitrile / 5% Water	Organic eluent.
Flow Rate	0.3 mL/min	Optimal for electrospray ionization (ESI).
Ionization	ESI Positive Mode (+)	CoAs ionize well in positive mode (or).
Propionyl-CoA Mass	m/z 824.2	Transition to Adenosine moiety (most abundant).
	317.1	
Acetyl-CoA Mass	m/z 810.2	Monitor for separation (Acetyl-CoA elutes earlier).
	303.1	

Visualizations

Figure 1: The VOMIT Pathway & Metabolic Flux

This diagram illustrates the convergence of amino acids and lipids into Propionyl-CoA and its subsequent entry into the TCA cycle.

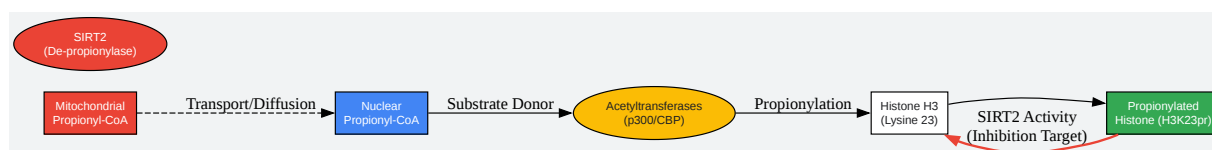


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Caption: Metabolic flux from branched-chain amino acids and lipids through Propionyl-CoA to the TCA cycle.

Figure 2: Epigenetic Modulation Mechanism

This diagram details the competition between metabolic oxidation and nuclear histone modification.



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Caption: The dynamic equilibrium of Histone Propionylation regulated by nuclear Propionyl-CoA levels and SIRT2 activity.

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